An In-depth Technical Guide to the Thermal Decomposition of Sodium Chromate Tetrahydrate

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Compound of Interest	
Compound Name:	*Sodium chromate*
Cat. No.:	*B153921*

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This technical guide provides a comprehensive overview of the thermal decomposition of **sodium chromate** tetrahydrate ($Na_2CrO_4 \cdot 4H_2O$). The following sections detail the quantitative data associated with its decomposition, the experimental protocols for its analysis, and a visual representation of the decomposition pathway.

Core Data Presentation

The thermal decomposition of **sodium chromate** tetrahydrate is a multi-step process involving the sequential loss of water molecules. The quantitative data for this process, derived from thermogravimetric analysis (TGA), is summarized in the table below. The process is characterized by the formation of a stable intermediate hydrate, **sodium chromate** sesquihydrate ($Na_2CrO_4 \cdot 1.5H_2O$), before complete dehydration to the anhydrous form.

Decomposition Stage	Temperature Range (°C)	Intermediate/Final Product	Theoretical Weight Loss (%)	Observed Weight Loss (%)
Stage 1	Ambient - ~100	$Na_2CrO_4 \cdot 1.5H_2O$	19.23%	~19-20%
Stage 2	~100 - ~200	Na_2CrO_4 (Anhydrous)	11.54% (from sesquihydrate)	~11-12%
Total	Ambient - ~200	Na_2CrO_4 (Anhydrous)	30.77%	~30-32%

Experimental Protocols

The characterization of the thermal decomposition of **sodium chromate** tetrahydrate is primarily achieved through thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature and weight change associated with the dehydration of **sodium chromate** tetrahydrate.

Instrumentation: A calibrated thermogravimetric analyzer.

Methodology:

- Sample Preparation: A small, representative sample of **sodium chromate** tetrahydrate (typically 5-10 mg) is accurately weighed and placed into a clean, inert sample pan (e.g., alumina or platinum).

- Instrument Setup:

  - The furnace is purged with a dry, inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 20-50 mL/min) to provide a stable and non-reactive atmosphere.

  - A temperature program is set to heat the sample from ambient temperature to approximately 300°C at a constant heating rate (e.g., 10°C/min).

- Data Acquisition: The mass of the sample is continuously monitored and recorded as a function of temperature.

- Data Analysis: The resulting TGA curve (mass vs. temperature) is analyzed to identify the onset and completion temperatures of each weight loss step. The percentage weight loss for each step is calculated and correlated with the theoretical weight loss for the dehydration of $Na_2CrO_4 \cdot 4H_2O$ to its intermediates and the final anhydrous form.

Differential Scanning Calorimetry (DSC)

Objective: To determine the enthalpy changes (endothermic or exothermic) associated with the dehydration and any phase transitions of **sodium chromate** tetrahydrate.
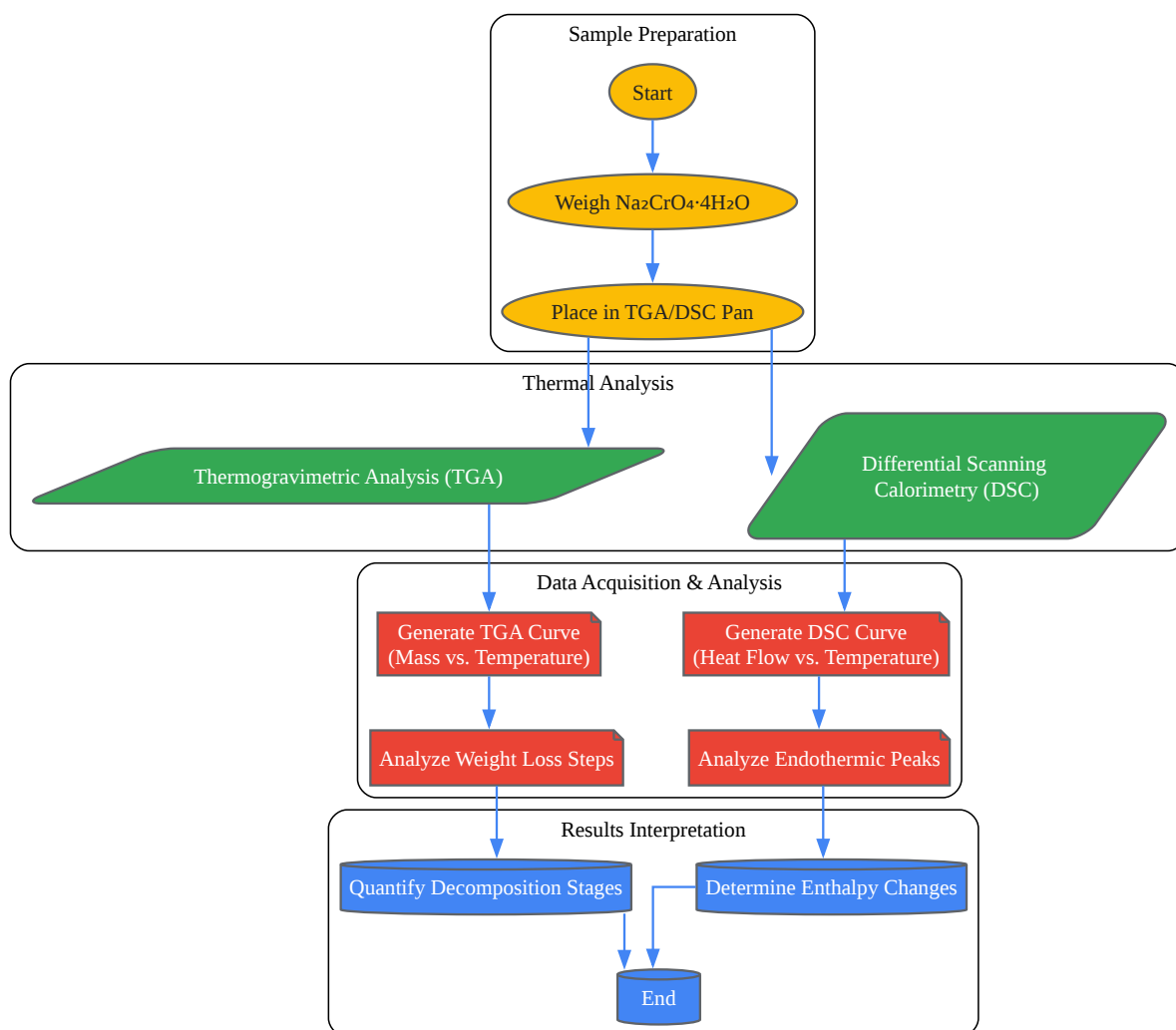
Instrumentation: A calibrated differential scanning calorimeter.

Methodology:

- Sample Preparation: A small, accurately weighed sample (typically 2-5 mg) of **sodium chromate** tetrahydrate is hermetically sealed in an aluminum or copper pan. An empty, sealed pan is used as a reference.

- Instrument Setup:

  - The DSC cell is purged with a dry, inert gas (e.g., nitrogen) at a constant flow rate.

  - A temperature program, similar to the one used for TGA, is employed, heating the sample and reference pans from ambient temperature to above the final decomposition temperature.

- Data Acquisition: The differential heat flow between the sample and reference pans is measured as a function of temperature.

- Data Analysis: The resulting DSC curve is analyzed to identify endothermic peaks corresponding to the energy absorbed during the dehydration steps and any other phase transitions. The area under each peak can be integrated to quantify the enthalpy change for each process.
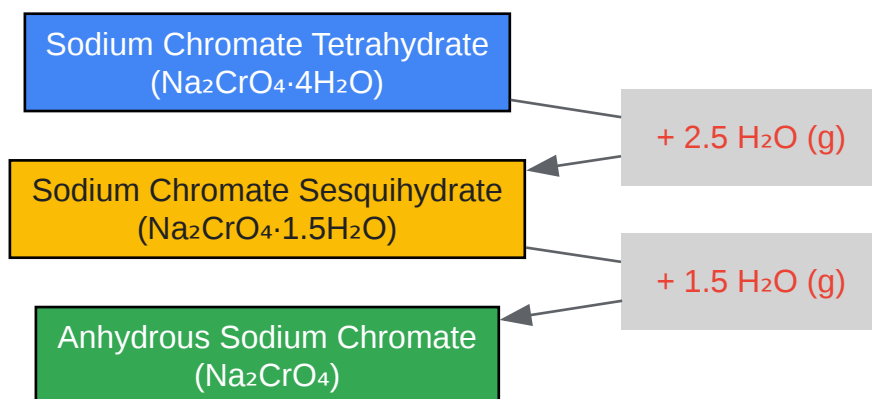
Visualization of Decomposition Pathway

The following diagrams illustrate the logical workflow of the experimental analysis and the signaling pathway of the thermal decomposition of **sodium chromate** tetrahydrate.

Tech Support

Sample Preparation

Start

→

Weigh $Na_2CrO_4 \cdot 4H_2O$

→

Place in TGA/DSC Pan

Thermal Analysis

Thermogravimetric Analysis (TGA)

Differential Scanning Calorimetry (DSC)

Data Acquisition & Analysis

Generate TGA Curve (Mass vs. Temperature)

→

Analyze Weight Loss Steps

Generate DSC Curve (Heat Flow vs. Temperature)

→

Analyze Endothermic Peaks

Results Interpretation

Quantify Decomposition Stages

Determine Enthalpy Changes

End

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Caption: Experimental workflow for thermal analysis.

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┌──────────────────────────────────┐
│  Sodium Chromate Tetrahydrate    │
│      (Na₂CrO₄·4H₂O)              │
└──────────────────────────────────┘
                          ┌──────────────────┐
                          │  + 2.5 H₂O (g)   │
                          └──────────────────┘
┌──────────────────────────────────┐
│  Sodium Chromate Sesquihydrate   │
│      (Na₂CrO₄·1.5H₂O)           │
└──────────────────────────────────┘
                          ┌──────────────────┐
                          │  + 1.5 H₂O (g)   │
                          └──────────────────┘
┌──────────────────────────────────┐
│  Anhydrous Sodium Chromate       │
│      (Na₂CrO₄)                  │
└──────────────────────────────────┘
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Caption: Thermal decomposition pathway of $Na_2CrO_4 \cdot 4H_2O$.

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